

Rhodinyl Acetate (CAS No. 141-11-7): A Technical Overview

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Compound of Interest

Compound Name: *Rhodinyl acetate*

Cat. No.: *B085566*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Rhodinyl acetate, identified by CAS number 141-11-7, is a monoterpene ester recognized for its characteristic floral, rose-like aroma.[1][2] Primarily utilized as a fragrance and flavoring agent in the cosmetics and food industries, its broader biological activities and potential applications in research and drug development remain largely unexplored.[2][3] This technical guide synthesizes the available physicochemical data for **rhodinyl acetate**. Notably, a comprehensive search of scientific literature and patent databases did not yield specific, detailed experimental protocols for its synthesis and analysis, nor did it reveal any significant studies on its mechanism of action or involvement in cellular signaling pathways. To provide a relevant framework, this document also presents general methodologies for the analysis of fragrance compounds and summarizes the biological activities of the structurally related compounds, citronellyl acetate and geranyl acetate, with the explicit caveat that these findings are not directly transferable to **rhodinyl acetate**.

Physicochemical Properties of Rhodinyl Acetate

Rhodinyl acetate is a colorless to pale yellow liquid.[4] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Rhodinyl Acetate** (CAS No. 141-11-7)

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₂ O ₂	[5]
Molecular Weight	198.30 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Floral, rose-like	[1][2]
Density	Approximately 0.896 g/mL at 25°C	[4]
Boiling Point	Approximately 237°C	[4]
Flash Point	86.8°C	[5]
Refractive Index	Approximately 1.4540 at 20°C	[4]
Solubility	Soluble in alcohol and oils; insoluble in water.	[6]
Synonyms	Rhodinol acetate, 3,7-dimethyloct-7-enyl acetate, alpha-Citronellyl acetate	[5]

Synthesis and Analysis: Methodological Gaps and General Approaches

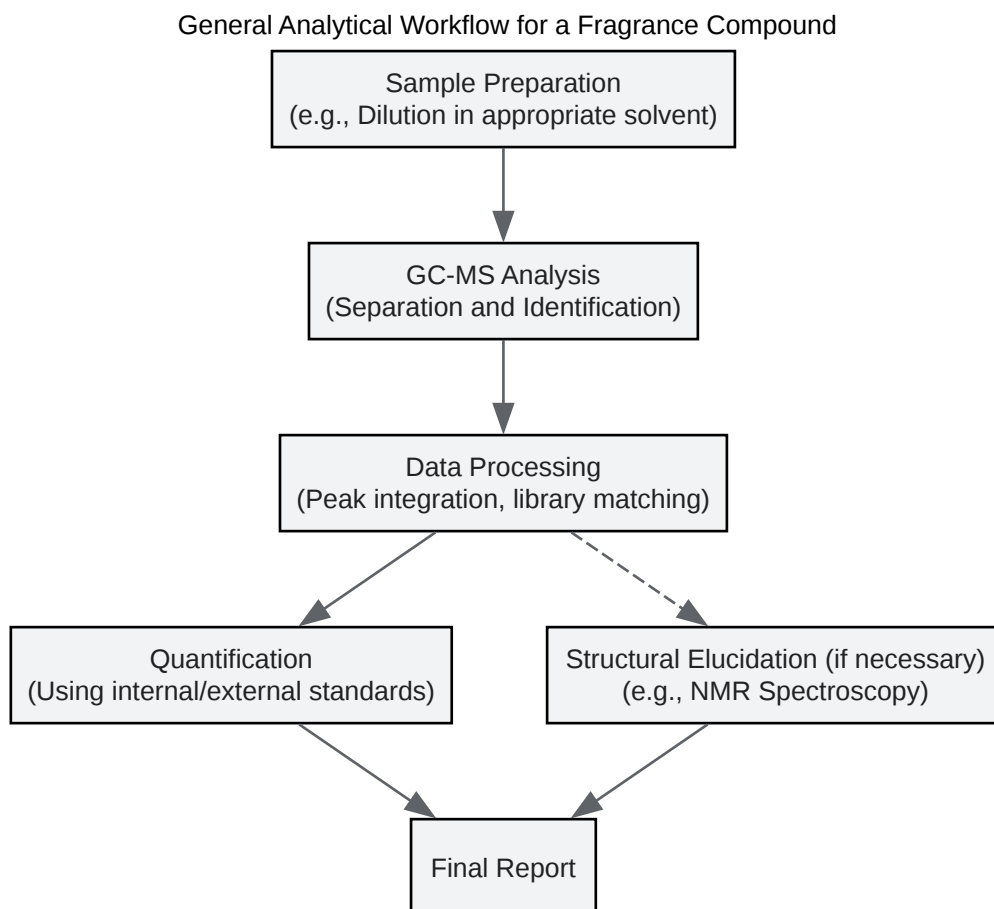
A thorough literature and patent search did not reveal detailed, reproducible experimental protocols specifically for the synthesis of **rhodinyol acetate**. Patents for the synthesis of "rhodium acetate," a distinct organometallic compound, were found but are not relevant.[7][8][9]

Similarly, while general methods for the analysis of fragrance compounds using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) are well-established, specific, validated protocols for **rhodinyol acetate** are not readily available in the public domain.[10][11][12]

General Analytical Workflow

For a research setting, the analysis of a fragrance compound like **rhodinyol acetate** would typically follow the workflow outlined in the diagram below. This generalized workflow is based

on standard practices in the field of analytical chemistry for volatile and semi-volatile organic compounds.



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A generalized workflow for the analysis of a fragrance compound.

Gas Chromatography-Mass Spectrometry (GC-MS) for Analysis

GC-MS is the most common technique for the analysis of volatile compounds like **rhodinyI acetate**. A general protocol would involve:

- Sample Preparation: Diluting the **rhodinyI acetate** sample in a suitable solvent (e.g., ethanol or hexane).
- Injection: Injecting a small volume of the diluted sample into the GC.

- Separation: The sample is vaporized and carried by an inert gas through a capillary column. The separation is based on the compound's boiling point and affinity for the stationary phase of the column.
- Detection (MS): As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a molecular fingerprint that can be used for identification by comparison to a spectral library.
[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

For unambiguous structure confirmation, NMR spectroscopy would be employed.[13][14][15] Both ^1H and ^{13}C NMR spectra would provide key information about the molecular structure of **rhodinyI acetate**, allowing for the assignment of each proton and carbon atom.

Biological Activity and Signaling Pathways: A Notable Lack of Data

Despite its use in consumer products, there is a significant dearth of publicly available scientific research on the biological activities of **rhodinyI acetate**. Searches for in vitro and in vivo studies, investigations into its mechanism of action, or its effects on cellular signaling pathways did not yield any substantive results. One study in the context of anti-inflammatory compounds listed **rhodinyI acetate** as "inactive," but no experimental data or protocols were provided to support this claim.

Given this absence of direct evidence, we present a summary of the reported biological activities of two structurally similar monoterpene acetates: citronellyl acetate and geranyl acetate. It is crucial to emphasize that these findings are for related but distinct chemical entities and should not be extrapolated to **rhodinyI acetate** without direct experimental evidence.

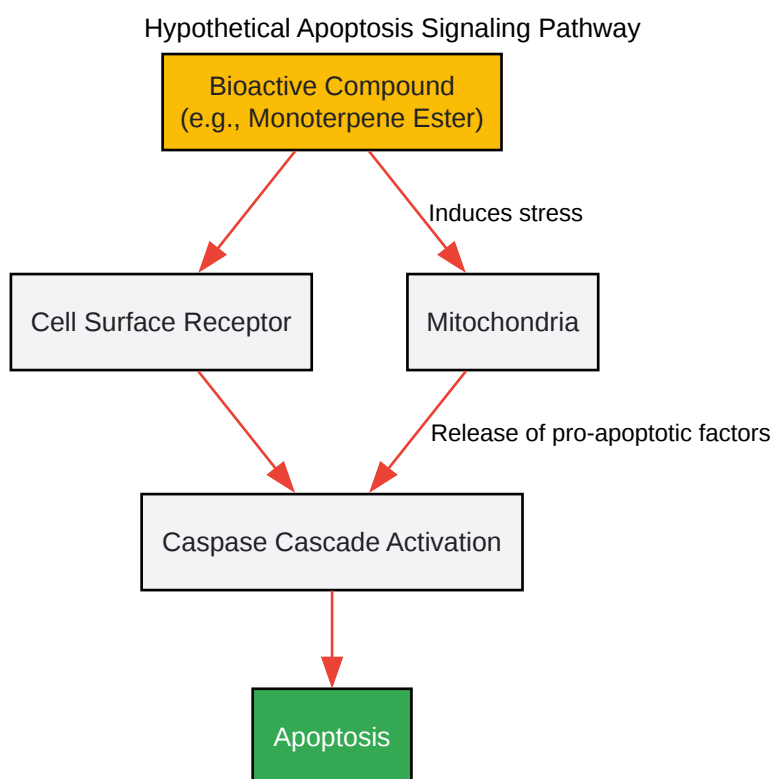
Biological Activities of Structurally Related Compounds

Table 2: Reported Biological Activities of Citronellyl Acetate and Geranyl Acetate

Compound	Reported Biological Activities	Source(s)
Citronellyl Acetate	Antinociceptive, Pro-apoptotic in human hepatoma cells, Fungicidal, Larvicidal, Bactericidal, Repelling/insecticidal effects, Anti-inflammatory.	[16] [17]
Geranyl Acetate	Induces apoptosis in colon cancer cells, Antimicrobial (bacterial and fungal), Anti-inflammatory, Antioxidant, Soothing effect on skin.	[1] [18] [19] [20]

The reported activities of these related compounds suggest that monoterpene esters can possess a range of biological effects. For instance, the anti-inflammatory and antimicrobial properties are common themes in the study of essential oil components.[\[1\]](#) The pro-apoptotic effects observed for both citronellyl and geranyl acetate in cancer cell lines are of particular interest in the context of drug discovery.[\[16\]](#)[\[18\]](#)

The diagram below illustrates a hypothetical signaling pathway that could be investigated for a compound with pro-apoptotic activity, based on common mechanisms of action for such compounds. This is a generalized diagram and has not been experimentally validated for **rhodinyI acetate**, citronellyl acetate, or geranyl acetate.



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A generalized, hypothetical pathway for compound-induced apoptosis.

Safety and Toxicology

Rhodinyl acetate has been evaluated for safety in its use as a fragrance ingredient. A 12% solution was found to cause no irritation or sensitization in human studies.[2][6] The European Food Safety Authority (EFSA) has also reviewed its use as a flavoring agent.[2]

Conclusion and Future Directions

Rhodinyl acetate is a well-characterized fragrance and flavoring compound with established physicochemical properties. However, for the research and drug development community, it represents a significant knowledge gap. There is a clear need for foundational research to:

- Develop and publish detailed and reproducible protocols for the synthesis and analysis of **rhodinyl acetate**.

- Conduct comprehensive in vitro and in vivo studies to investigate its potential biological activities, including but not limited to antimicrobial, anti-inflammatory, and anticancer effects.
- Elucidate any mechanisms of action and its effects on specific cellular signaling pathways.

Such research would be invaluable in determining whether **rhodinyI acetate** or its derivatives hold any promise for therapeutic applications beyond their current use in the consumer goods sector. Until such data becomes available, its potential in drug development remains speculative.

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- To cite this document: BenchChem. [RhodinyI Acetate (CAS No. 141-11-7): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085566#rhodinyI-acetate-cas-number-141-11-7-lookup>]

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